

What are the chemical properties of D-Threitol?

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Compound of Interest

Compound Name: *D-Threitol*

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D-Threitol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Threitol, a four-carbon sugar alcohol with the systematic name (2R,3R)-butane-1,2,3,4-tetrol, is a chiral molecule of significant interest in various scientific and industrial fields.^[1] As a diastereomer of erythritol and an enantiomer of L-Threitol, its unique stereochemistry governs its physical, chemical, and biological properties.^[1] This technical guide provides an in-depth overview of the chemical properties of **D-Threitol**, complete with experimental protocols and visual representations of relevant biological and experimental workflows. **D-Threitol** is found in nature in some fungi, such as *Armillaria mellea*, and acts as a cryoprotectant in the Alaskan beetle *Upis ceramboides*.^[1] It is also utilized as a chiral intermediate in the synthesis of more complex molecules.^[1]

Chemical and Physical Properties

D-Threitol is a white, crystalline solid at room temperature.^[1] Its four hydroxyl groups render it highly soluble in water.^[1] The key chemical and physical properties of **D-Threitol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ O ₄	[1]
Molar Mass	122.12 g/mol	[1]
Melting Point	88-90 °C	[1]
Boiling Point	330.0 ± 0.0 °C (Predicted)	ChemBK
Density	1.430 ± 0.06 g/cm ³ (Predicted)	ChemBK
Solubility in Water	Highly soluble	[1]
Solubility in Other Solvents	Slightly soluble in Methanol. Insoluble in ethyl ether and benzene.	ChemBK, LabSolutions
Optical Rotation ([α] _D)	+4.3° (c=2, water)	Sigma-Aldrich
pKa	13.27 ± 0.20 (Predicted)	ChemBK
Stability	Hygroscopic	ChemBK

Experimental Protocols

Determination of Melting Point

The melting point of **D-Threitol** can be determined using a standard capillary melting point apparatus.

Materials:

- **D-Threitol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Thermometer

Procedure:

- Ensure the **D-Threitol** sample is dry and finely powdered.
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[\[2\]](#)[\[3\]](#)
- Place the capillary tube in the heating block of the melting point apparatus.[\[3\]](#)[\[4\]](#)
- Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point of **D-Threitol** (around 88 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.[\[4\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[\[3\]](#)[\[5\]](#)
- Record the temperature at which the entire solid has melted (the end of the melting range).[\[3\]](#)[\[5\]](#)
- The melting point is reported as this range. For a pure compound, this range should be narrow (0.5-1.0 °C).[\[2\]](#)[\[4\]](#)

Determination of Solubility

A general protocol to determine the solubility of **D-Threitol** in a given solvent:

Materials:

- **D-Threitol**
- Selected solvent (e.g., water, ethanol)
- Analytical balance
- Vials or test tubes with caps
- Shaker or magnetic stirrer
- Temperature-controlled bath

Procedure:

- Add a known volume of the solvent to a vial.
- Gradually add a known mass of **D-Threitol** to the solvent while stirring at a constant temperature.
- Continue adding **D-Threitol** until a saturated solution is formed, indicated by the presence of undissolved solid that persists after prolonged stirring (e.g., 24 hours).
- Carefully separate the saturated solution from the undissolved solid (e.g., by filtration or centrifugation).
- Take a known volume or mass of the clear saturated solution and evaporate the solvent completely.
- Weigh the remaining solid **D-Threitol**.
- Calculate the solubility in terms of g/100 mL or other appropriate units.

Measurement of Optical Rotation

The optical rotation of **D-Threitol** is measured using a polarimeter.

Materials:

- **D-Threitol**
- Volumetric flask
- Solvent (e.g., water)
- Polarimeter
- Polarimeter cell (sample tube) of a known path length

Procedure:

- Prepare a solution of **D-Threitol** of a known concentration (c) in a suitable solvent (e.g., 2 g in 100 mL of water).
- Calibrate the polarimeter with a blank solution (the pure solvent).[6]
- Rinse and fill the polarimeter cell with the **D-Threitol** solution, ensuring no air bubbles are present.[6]
- Place the cell in the polarimeter and measure the observed optical rotation (α).[7]
- The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where 'l' is the path length of the cell in decimeters (dm) and 'c' is the concentration in g/mL.[7][8]

Purification by Recrystallization

Recrystallization is a common method to purify solid organic compounds like **D-Threitol**.

Materials:

- Crude **D-Threitol**
- A suitable solvent or solvent pair (e.g., ethanol/water)
- Erlenmeyer flasks
- Heating source (e.g., hot plate)
- Buchner funnel and filter paper
- Vacuum flask and tubing

Procedure:

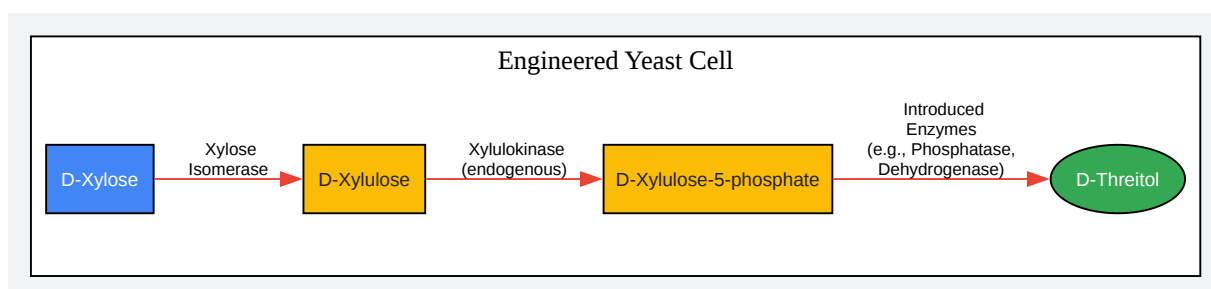
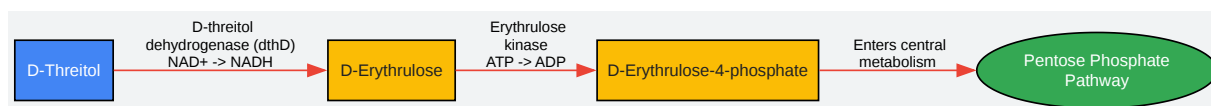
- Dissolve the crude **D-Threitol** in a minimal amount of hot solvent.[9][10] The ideal solvent is one in which **D-Threitol** is highly soluble at high temperatures and poorly soluble at low temperatures.[10]
- If insoluble impurities are present, perform a hot filtration to remove them.

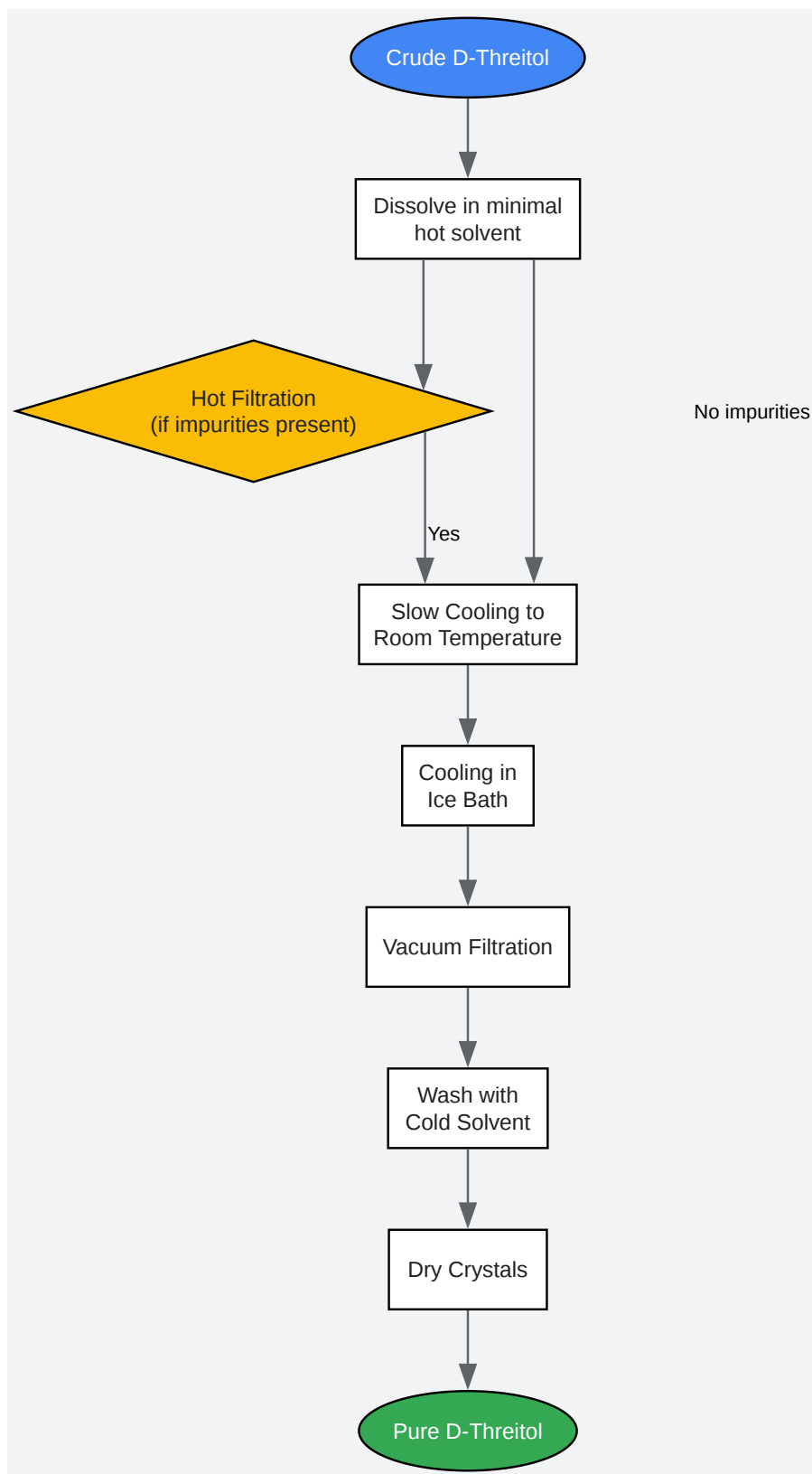
- Allow the hot, saturated solution to cool slowly to room temperature.[10]
- Further cool the solution in an ice bath to maximize crystal formation.[10]
- Collect the purified crystals by vacuum filtration using a Buchner funnel.[10]
- Wash the crystals with a small amount of cold solvent to remove any adhering impurities.
- Dry the crystals completely.

Signaling Pathways and Experimental Workflows

D-Threitol Catabolic Pathway in Mycobacterium smegmatis

Mycobacterium smegmatis is capable of utilizing **D-Threitol** as a sole carbon source through a specific catabolic pathway.[11][12] The key enzymes and intermediates are depicted in the following diagram.





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